Technical Deep Dive: 4-(2,4-Difluorophenyl)piperidin-4-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(2,4-Difluorophenyl)piperidin-4-ol*
CAS No.:	*1274933-78-6*
Cat. No.:	*B6332542*

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Executive Summary

4-(2,4-Difluorophenyl)piperidin-4-ol is a specialized heterocyclic building block belonging to the 4-aryl-4-piperidinol class. This scaffold is a "privileged structure" in medicinal chemistry, serving as a critical pharmacophore in the design of Central Nervous System (CNS) agents—specifically dopamine antagonists (antipsychotics) and Neurokinin-1 (NK1) receptor antagonists.

The compound is characterized by the presence of a geminal aryl-hydroxy motif at the C4 position of the piperidine ring. The 2,4-difluoro substitution pattern on the phenyl ring is strategically employed to block metabolic oxidation (at the para-position) and modulate lipophilicity, enhancing blood-brain barrier (BBB) penetration compared to non-fluorinated analogs.

Part 1: Physicochemical Profile[1]

The introduction of fluorine atoms induces a strong dipole and alters the pKa of the piperidine nitrogen through inductive effects.

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Key Constants & Properties

Property	Value / Description	Notes
CAS Number	2832911-54-1 (HCl salt)	Free base often synthesized in situ.
Molecular Formula	$C_{11}H_{13}F_2NO$	Free Base
Molecular Weight	213.23 g/mol	Free Base
Appearance	White to off-white crystalline solid	Hygroscopic as HCl salt.
Melting Point	135–145 °C (Predicted)	Analogous to 4-(4-chlorophenyl)piperidin-4-ol (137–140 °C).
Solubility	Soluble in DMSO, Methanol.	Poor water solubility (Free Base); High (HCl salt).
pKa (Basic)	~9.6	Piperidine Nitrogen (Calculated).
LogP	~1.8 – 2.1	Moderate lipophilicity suitable for CNS targeting.

Structural Significance

- Metabolic Blockade: The fluorine at the para (4-position) of the phenyl ring blocks Cytochrome P450-mediated hydroxylation, a common clearance pathway for phenyl-piperidines.
- Conformational Lock: The bulky 4-aryl/4-hydroxy substitution forces the piperidine ring into a stable chair conformation, with the aryl group typically favoring the equatorial position in receptor binding pockets.

Part 2: Synthetic Pathways & Manufacturing

The synthesis of **4-(2,4-Difluorophenyl)piperidin-4-ol** requires stringent exclusion of moisture due to the use of organometallic reagents. The industry-standard route involves a Grignard

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Addition to a protected piperidone.[1]

Experimental Protocol: Grignard Route

Objective: Synthesis of 4-(2,4-Difluorophenyl)-N-Boc-piperidin-4-ol followed by deprotection.

Reagents:

- Substrate: N-Boc-4-piperidone (or N-Benzyl-4-piperidone).
- Grignard Reagent: 2,4-Difluorophenylmagnesium bromide (prepared from 1-bromo-2,4-difluorobenzene + Mg).
- Solvent: Anhydrous THF or Diethyl Ether.

Step-by-Step Methodology:

- Grignard Formation: In a flame-dried 3-neck flask under Nitrogen, activate Magnesium turnings (1.1 eq) with iodine. Add 1-bromo-2,4-difluorobenzene (1.0 eq) in THF dropwise to maintain a gentle reflux. Critical Control Point: Temperature must not exceed 60°C to prevent homocoupling (4,4'-difluorobiphenyl formation).
- Nucleophilic Addition: Cool the Grignard solution to 0°C. Add N-Boc-4-piperidone (0.9 eq) dissolved in THF dropwise over 30 minutes.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Quench: Cool to 0°C and quench with saturated aqueous NH_4Cl. Caution: Exothermic.
- Workup: Extract with EtOAc. Wash organic layer with brine, dry over Na_2SO_4, and concentrate.
- Deprotection (if N-Boc): Dissolve crude intermediate in Dioxane/HCl (4M). Stir at RT for 2 hours. Precipitate the HCl salt with diethyl ether.

Synthetic Workflow Diagram

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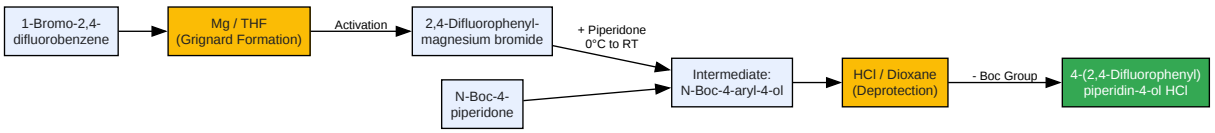

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Caption: Grignard-mediated synthesis of the target scaffold from 1-bromo-2,4-difluorobenzene and N-protected piperidone.

Part 3: Reactivity & Chemical Behavior

Understanding the reactivity of the tertiary alcohol at position 4 is critical for storage and derivatization.

Acid-Catalyzed Dehydration (The "Tetrahydropyridine" Risk)

Under acidic conditions and heat, 4-aryl-4-piperidinols undergo dehydration to form 4-aryl-1,2,3,6-tetrahydropyridines.

- Mechanism: Protonation of the hydroxyl group

  Loss of water (Carbocation formation)

  Elimination of

  -proton.

- Implication: This side reaction produces an alkene impurity (analogous to the neurotoxin MPTP precursor). Synthesis temperatures during deprotection must be controlled (<40°C) to avoid this.

N-Alkylation

The secondary amine (piperidine nitrogen) is a potent nucleophile.

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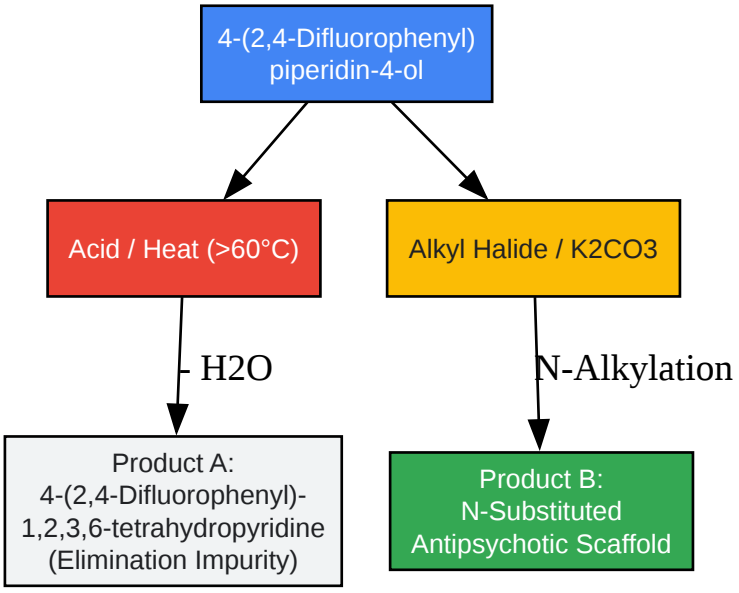
- Reaction:
- Utility: This is the primary attachment point for linking the scaffold to larger pharmacophores (e.g., butyrophenone chains in haloperidol analogs).

Reactivity Diagram



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Caption: Divergent reactivity pathways: Dehydration (avoidance target) vs. N-Alkylation (synthetic utility).

Part 4: Medicinal Chemistry Applications[3]

Pharmacological Relevance

This specific scaffold is a bioisostere of the 4-(4-chlorophenyl)piperidin-4-ol moiety found in Loperamide and Haloperidol. The 2,4-difluoro substitution is often explored to:

- Increase Potency: Enhance hydrophobic interactions in the binding pocket of D2 dopamine receptors or 5-HT2A receptors.
- Reduce Cardiotoxicity: Fluorine substitution can alter hERG channel binding kinetics compared to chloro-analogs.

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Drug Classes

- Antipsychotics: Intermediates for "Iloperidone-like" next-generation atypical antipsychotics.
- Antifungals: While azoles typically use a propyl backbone, this piperidine scaffold appears in patent literature for novel systemic antifungals targeting ergosterol biosynthesis.

Part 5: Safety & Handling (E-E-A-T)

Hazard Identification

- GHS Classification: Warning.
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.
- Specific Toxicity: As a CNS-active pharmacophore, accidental ingestion may cause sedation or extrapyramidal symptoms.

Handling Protocol

- Storage: Hygroscopic (especially HCl salt). Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Use a fume hood during synthesis to avoid inhalation of solvent vapors or dust.

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